

Technical Safety & Handling Guide: 3-Fluoro-5-hexyn-2-one

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Compound of Interest

Compound Name: 5-Hexyn-2-one, 3-fluoro- (9CI)

CAS No.: 114156-31-9

Cat. No.: B568400

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Document Type: Predictive Technical Safety Guide (Research Grade) Subject: 3-Fluoro-5-hexyn-2-one (CAS: 2021-74-1 / PubChem CID: 45085062) Target Audience: Medicinal Chemists, Chemical Biology Researchers, HSE Officers.

Executive Summary & Chemical Logic

3-Fluoro-5-hexyn-2-one is a bifunctional electrophile combining a terminal alkyne (propargyl motif) with an

-fluoroketone. Unlike standard catalog reagents, this compound is typically synthesized in situ or on-demand for use as a covalent probe or metabolic precursor.

The Safety Paradox: While often treated similarly to its non-fluorinated parent (5-hexyn-2-one), the introduction of the fluorine atom at the

-position fundamentally alters its reactivity and toxicological profile.

- **Electronic Activation:** The electronegative fluorine lowers the pKa of the

-proton and increases the electrophilicity of the carbonyl carbon.

- **Metabolic Liability:**

-Fluoroketones can undergo enzymatic Baeyer-Villiger oxidation in vivo, potentially releasing fluoroacetate—a potent inhibitor of the Krebs cycle (aconitase inhibitor).

- High Volatility: Like most low-molecular-weight fluorinated ketones, it possesses high vapor pressure, increasing inhalation risks.

Physicochemical Properties & Predictive Hazard Data

Note: As a research intermediate, experimental toxicological data is limited. The values below are derived from Structure-Activity Relationship (SAR) analysis of analogous

-haloketones and terminal alkynes.

Table 1: Predictive Property Matrix

Property	Value / Prediction	Rationale
Molecular Formula		
Molecular Weight	114.12 g/mol	
Physical State	Colorless to pale yellow liquid	Analogous to 5-hexyn-2-one.
Boiling Point	Est. 135–145 °C	Fluorination typically mimics H-bonding disruption; slightly lower than non-F analog (145°C).
Flash Point	Est. 35–45 °C (Closed Cup)	Flammable Liquid (Cat 3).
Solubility	Soluble in DCM, THF, MeOH.	Lipophilic due to alkyne/fluorine.
Reactivity	Electrophile, Michael Acceptor (potential).	Susceptible to nucleophilic attack at carbonyl and alkyne polymerization.

Hazard Identification & Mechanism of Toxicity[1] The "Lachrymator" Effect

While less potent than

-bromoacetone,

-fluoroketones are severe mucous membrane irritants. The fluorine atom activates the carbonyl, facilitating hydration and interaction with transient receptor potential (TRP) channels in sensory nerves.

- Guidance: Treat as a Probable Lachrymator. All handling must occur in a chemically resistant fume hood with a face velocity >100 fpm.

Metabolic Toxicity: The Fluoroacetate Pathway

Researchers must be aware of the "Lethal Synthesis" mechanism. Unlike stable trifluoromethyl (

) groups, the monofluoromethyl (

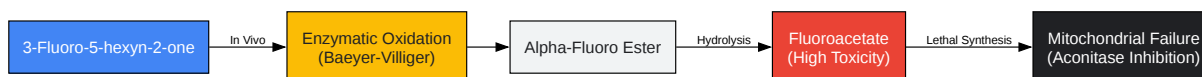
or

) motif is metabolically labile.

Mechanism:

- Oxidation: Cytochrome P450 or Flavin-containing monooxygenases (FMO) can perform a Baeyer-Villiger type oxidation on the ketone.
- Hydrolysis: The resulting ester hydrolyzes to release Fluoroacetate.
- Inhibition: Fluoroacetate converts to Fluorocitrate, which irreversibly binds aconitase, halting the Citric Acid Cycle (Krebs Cycle) and causing mitochondrial failure.

Diagram 1: Metabolic Activation & Risk Logic



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Caption: The theoretical metabolic pathway where alpha-fluoroketones are converted into toxic fluoroacetate, disrupting cellular respiration.

Safe Handling & Storage Protocols

Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves are insufficient for prolonged contact with ketones.

PPE Type	Specification	Reason
Gloves (Primary)	Silver Shield / 4H (Laminate)	Ketones rapidly permeate nitrile and latex.
Gloves (Splash)	Nitrile (Double layer)	Only acceptable for incidental splash protection if changed immediately.
Respiratory	Full-face respirator with OV/AG cartridges	If working outside a hood (Emergency only). Protects against organic vapors and acid gases (HF potential).
Eye Protection	Chemical Goggles	Safety glasses are insufficient due to lachrymatory vapor risk.

Storage Conditions

- Temperature: Store at -20°C. Terminal alkynes can polymerize slowly at room temperature; the -fluorine adds thermodynamic instability.
- Atmosphere: Store under Argon or Nitrogen. Moisture can induce hydration of the ketone or slow elimination of HF.
- Container: Amber glass with PTFE-lined cap. Avoid metal containers (potential for acetylide formation).

Synthesis & Experimental Workflow

Context: This compound is often synthesized via electrophilic fluorination of 5-hexyn-2-one or its enol equivalents using Selectfluor.

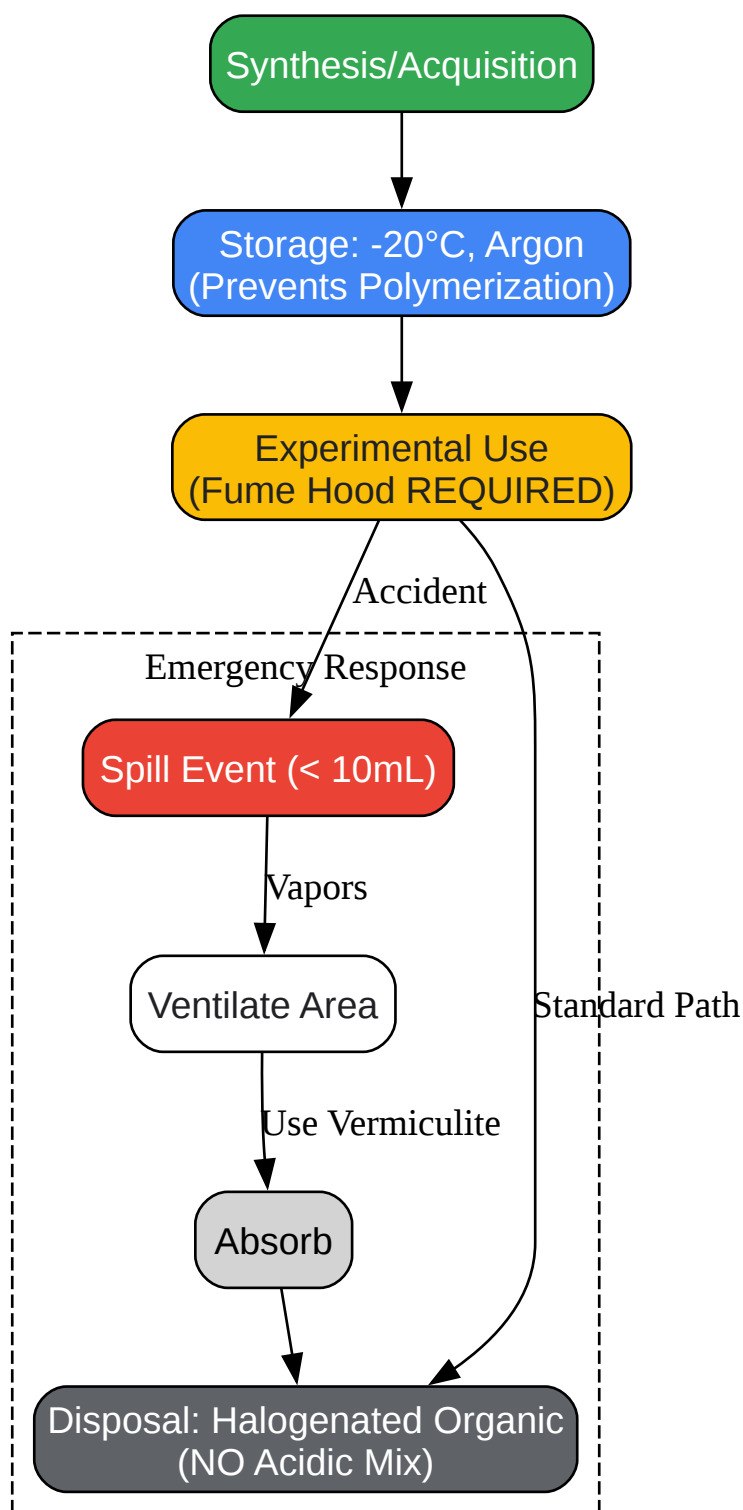
Synthesis Safety (Selectfluor Route)

Reaction: 5-hexyn-2-one + Selectfluor

3-fluoro-5-hexyn-2-one

- Exotherm Risk: The fluorination of enols/enamines is exothermic. Add Selectfluor in portions at 0°C or lower.
- Solvent Choice: Acetonitrile is standard. Avoid protic solvents that may trap the intermediate carbocation.
- Quenching: Quench with saturated
 . Warning: Do not use strong bases (NaOH/KOH) as this will cause rapid polymerization of the alkyne and potential elimination of HF (dehydrofluorination).

Diagram 2: Safe Handling Workflow



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Caption: Operational workflow emphasizing cold storage and specific spill response due to volatility and lachrymatory properties.

Emergency Response (SDS Core)

First Aid

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen.[1][2]
Alert: Delayed pulmonary edema is possible with fluorinated irritants.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use organic solvents (ethanol/DMSO) as they increase transdermal absorption.
- Eye Contact: Rinse cautiously with water for 15 minutes.[1][2] Remove contact lenses.[2][3]
Seek immediate ophthalmological attention.

Fire Fighting

- Class: Flammable Liquid.[2][4][5]
- Extinguishing Media:
, Dry Chemical, or Alcohol-Resistant Foam.[2][3]
- Hazardous Combustion Products: Carbon oxides () and Hydrogen Fluoride (HF). Firefighters must wear full SCBA.

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